

An In-depth Technical Guide to 3-Morpholino-2-hydroxypropanesulfonic Acid (MOPSO)

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Compound of Interest

Compound Name: 2-Hydroxy-4-morpholinepropanesulphonic acid

Cat. No.: B1662656

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CAS Number: 68399-77-9

Authored for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 3-Morpholino-2-hydroxypropanesulfonic acid (MOPSO), a zwitterionic biological buffer widely utilized in scientific research. This document will delve into its chemical and physical properties, detail its common applications, and provide standardized experimental protocols for its use.

Introduction

3-Morpholino-2-hydroxypropanesulfonic acid, commonly known as MOPSO, is a Good's buffer, one of a series of buffers developed by Dr. Norman Good and his colleagues in 1966.[1][2] These buffers were designed to meet several criteria for biological research, including pKa values near physiological pH, high water solubility, and minimal interaction with biological components.[2] MOPSO, with a pKa of 6.9, is particularly well-suited for a variety of applications that require a stable pH environment between 6.2 and 7.6.[3][4] Its chemical structure, featuring a morpholine ring and a sulfonic acid group, renders it chemically stable and minimally interactive with many metal ions, making it a reliable component in sensitive biological assays.[5]

Physicochemical Properties

MOPSO is a white crystalline powder with a high degree of solubility in water.^{[5][6]} Its zwitterionic nature at physiological pH contributes to its excellent buffering capacity. A summary of its key quantitative properties is presented in Table 1.

Property	Value	Reference
CAS Number	68399-77-9	[7][8]
Molecular Formula	C ₇ H ₁₅ NO ₅ S	[8]
Molecular Weight	225.26 g/mol	[8]
Appearance	White crystalline powder	[5][6]
Melting Point	273-274 °C	[5]
pKa (at 25 °C)	6.9	[6]
Useful pH Range	6.2 - 7.6	[3][4]
Solubility in Water	Soluble to 100 mM	[3]
Purity	≥98%	[3][8]

Applications in Research and Development

MOPSO's inert nature and stable buffering capacity make it a versatile tool in a multitude of research applications.

- **Cell Culture:** MOPSO is frequently used as a buffering agent in cell culture media to maintain a stable physiological pH, which is crucial for optimal cell growth and viability.^{[3][9]} Its low toxicity and inability to cross the cell membrane make it an ideal choice for in vitro studies.^[5]
- **Enzyme Assays:** Many enzymatic reactions are highly pH-sensitive. MOPSO provides a stable pH environment for a wide range of enzyme assays without interfering with the reaction kinetics.^[9]
- **Protein Purification and Analysis:** In techniques like chromatography and electrophoresis, maintaining a constant pH is essential for the separation and purification of proteins.

MOPSO is often a key component of the buffers used in these applications.[\[3\]](#)[\[10\]](#)

- Electrophoresis: MOPSO is utilized as a running buffer in both agarose and polyacrylamide gel electrophoresis for the separation of nucleic acids and proteins.[\[3\]](#)[\[7\]](#) Its low UV absorbance and minimal interaction with the molecules being separated ensure accurate results.[\[7\]](#)

Experimental Protocols

Preparation of a 0.5 M MOPSO Buffer Solution (pH 6.9)

This protocol outlines the steps for preparing a stock solution of MOPSO buffer.

Materials:

- MOPSO (free acid, MW: 225.26 g/mol)
- Deionized water (dH₂O)
- 10 N Sodium Hydroxide (NaOH) solution
- Beaker (1 L)
- Graduated cylinder
- Magnetic stirrer and stir bar
- pH meter

Procedure:

- Add 800 mL of dH₂O to a 1 L beaker.[\[11\]](#)
- Place the beaker on a magnetic stirrer and add a stir bar.
- Weigh out 112.63 g of MOPSO free acid and add it to the water while stirring.[\[11\]](#)
- Continue stirring until the MOPSO is completely dissolved.

- Calibrate the pH meter according to the manufacturer's instructions.
- Slowly add 10 N NaOH solution dropwise to the MOPSO solution to adjust the pH to 6.9.[11]
Monitor the pH closely.
- Once the desired pH is reached, transfer the solution to a 1 L graduated cylinder.
- Add dH₂O to bring the final volume to 1 L.[11]
- Transfer the buffer to a sterile container for storage. For long-term storage, sterile filtration through a 0.22 µm filter is recommended.

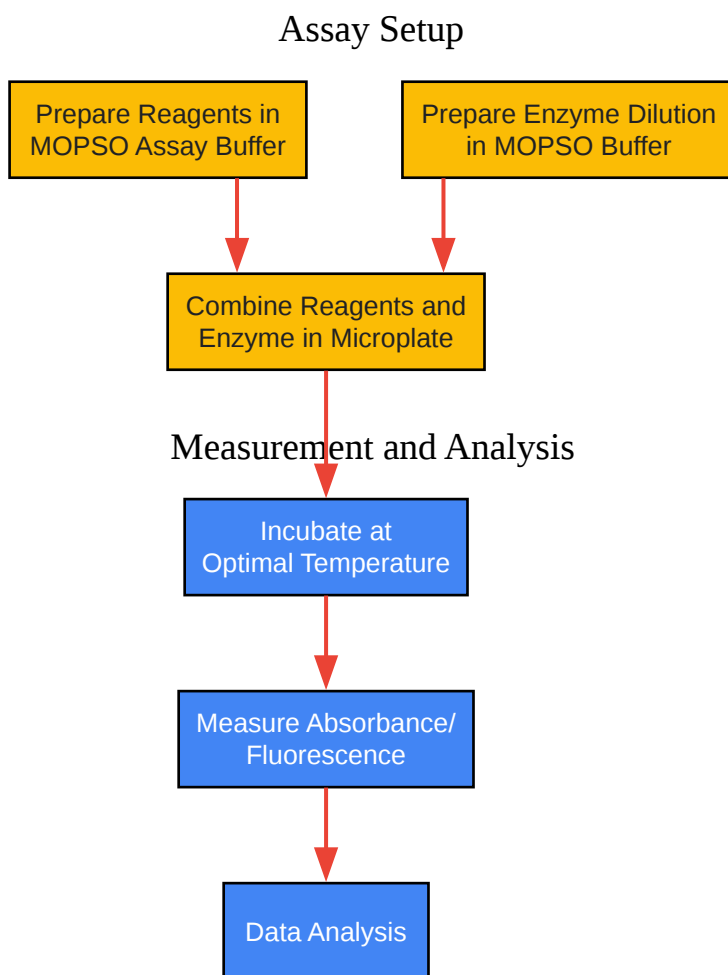
Visualizing Experimental Workflows

The following diagrams illustrate the integration of MOPSO buffer in common laboratory workflows.



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Workflow for protein purification using MOPSO buffer.



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Generalized workflow for an enzyme assay using MOPSO buffer.

Conclusion

3-Morpholino-2-hydroxypropanesulfonic acid (MOPSO) is a highly reliable and versatile zwitterionic buffer that plays a critical role in a wide array of biological and biochemical research applications. Its favorable physicochemical properties, particularly its pKa near physiological pH and its minimal interaction with biological systems, make it an indispensable tool for researchers and scientists in academia and industry. The standardized protocols and workflows provided in this guide are intended to facilitate its effective use and contribute to the generation of reproducible and accurate scientific data.

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